

Application Note: Analytical Method Development for the Quantification of Cimetidine Sulfoxide

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Compound of Interest

Compound Name: Cimetidine sulfoxide

Cat. No.: B8196061

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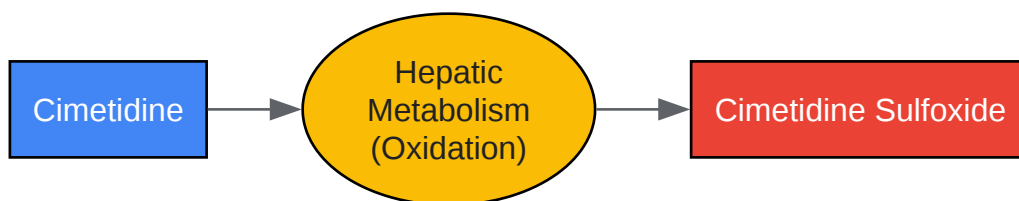
Audience: Researchers, scientists, and drug development professionals.

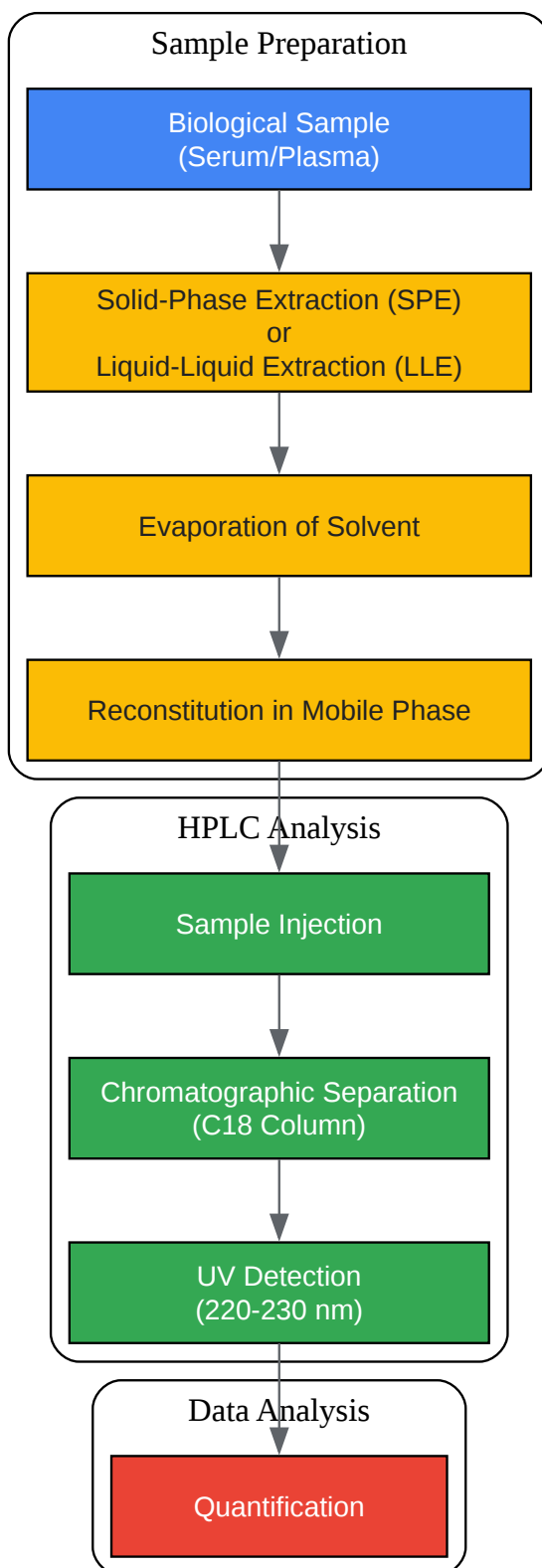
Introduction

Cimetidine, a histamine H₂-receptor antagonist, is widely used for the treatment of gastric ulcers and other hypersecretory conditions.[1][2][3] Its primary metabolite, **cimetidine sulfoxide**, is formed through the oxidation of the sulfide side chain.[2][3] Monitoring the levels of cimetidine and its sulfoxide metabolite is crucial for pharmacokinetic studies, drug metabolism research, and quality control of pharmaceutical formulations. This application note provides detailed protocols for the analytical determination of **cimetidine sulfoxide**, alongside cimetidine, using High-Performance Liquid Chromatography (HPLC), High-Performance Thin-Layer Chromatography (HPTLC), and UV-Visible Spectrophotometry.

Metabolic Pathway of Cimetidine

Cimetidine is metabolized in the liver, where it is converted to **cimetidine sulfoxide**. This metabolic process is a key pathway for the drug's elimination from the body.





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References

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- 2. Cimetidine - Wikipedia [en.wikipedia.org]
- 3. Cimetidine - Pharmaceutical Drugs - NCBI Bookshelf [ncbi.nlm.nih.gov]
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